

Essential Safety and Operational Guide for Handling Vanadium Triiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadium triiodide

Cat. No.: B092258

[Get Quote](#)

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Vanadium triiodide** (VI_3). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Vanadium triiodide is a black, hygroscopic crystalline solid that is air and light-sensitive.^{[1][2]} It is corrosive and can cause severe skin burns and eye damage.^{[3][4]} Inhalation or ingestion of **Vanadium triiodide** can be harmful, and it is destructive to the tissues of the mucous membranes and upper respiratory tract.

Health Hazard and Precautionary Information

Proper handling and storage are crucial to mitigate the risks associated with **Vanadium triiodide**. The following table summarizes key hazard information and precautionary statements.

Hazard Category	GHS Hazard Statement	Precautionary Statements (Prevention & Response)
Acute Toxicity, Oral	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. P301+P312+P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage[3]	P260: Do not breathe dust.[5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
Serious Eye Damage/Eye Irritation	H314: Causes severe skin burns and eye damage[3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6] P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[6]
Acute Inhalation Toxicity	May be harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[6] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Vanadium triiodide** is provided below for quick reference.

Property	Value
Chemical Formula	VI_3 [1]
Molar Mass	431.65 g/mol [1]
Appearance	Black solid [1]
Density	5.14 g/cm ³ [1]
Solubility in water	Soluble [1]
Decomposition	Thermally decomposes to Vanadium(II) iodide (VI_2) and Vanadium(IV) iodide (VI_4) [1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is mandatory when working with **Vanadium triiodide**. The following steps outline the procedure from preparation to post-handling cleanup.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, specifically within a certified chemical fume hood.[\[7\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Handle under an inert atmosphere (e.g., argon or nitrogen) if the experiment is sensitive to air and moisture.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles and a face shield that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[7\]](#)

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.[\[7\]](#) Ensure gloves are inspected prior to use.
- Respiratory Protection: For operations that may generate dust, use a NIOSH (US) or CEN (EU) approved respirator with appropriate filters.[\[6\]](#)
- Handling Procedure:
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - Weigh and transfer the material within the chemical fume hood.
 - Keep the container tightly closed when not in use.[\[7\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Post-Handling and Cleanup:
 - Wash hands thoroughly after handling, even if gloves were worn.[\[5\]](#)
 - Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
 - Remove and properly dispose of contaminated PPE.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[\[7\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[\[7\]](#) Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[\[7\]](#) Immediately consult a physician.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[7]
- Spill: Evacuate the area. Wear appropriate PPE and prevent dust formation. Sweep up the spilled material and place it in a suitable, closed container for disposal. Do not let the product enter drains.

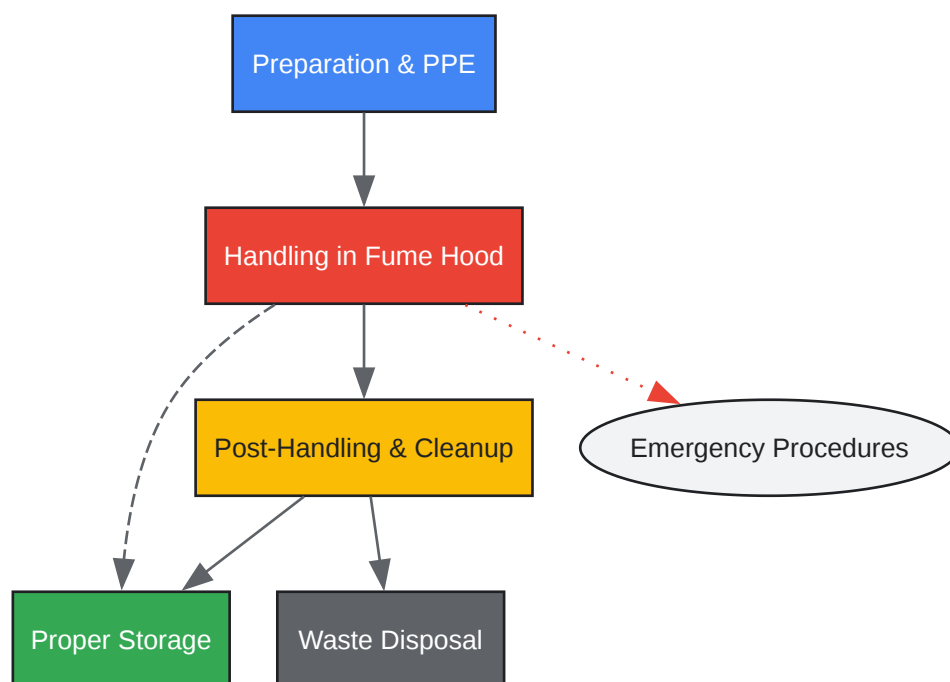
Disposal Plan

Vanadium triiodide and any contaminated materials must be disposed of as hazardous waste.

- Waste Collection:
 - Collect waste **Vanadium triiodide** and any contaminated materials (e.g., gloves, weighing paper) in a designated, clearly labeled, and sealed container.
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal Method:
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal.
 - One approved method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
 - All disposal activities must comply with local, state, and federal regulations.[8]

Workflow for Safe Handling of Vanadium Triiodide

The following diagram illustrates the logical workflow for the safe handling of **Vanadium triiodide**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Vanadium triiodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanadium(III) iodide - Wikipedia [en.wikipedia.org]
- 2. VANADIUM(III) IODIDE | 15513-94-7 [chemicalbook.com]
- 3. americanelements.com [americanelements.com]
- 4. Page loading... [guidechem.com]
- 5. Page loading... [guidechem.com]
- 6. employees.delta.edu [employees.delta.edu]
- 7. fishersci.com [fishersci.com]

- 8. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Vanadium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Vanadium Triiodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092258#personal-protective-equipment-for-handling-vanadium-triiodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com